

Application Notes and Protocols for Measuring AMXT-1501 Activity

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Compound of Interest

Compound Name: AMXT-1501 tetrahydrochloride

Cat. No.: B8081543

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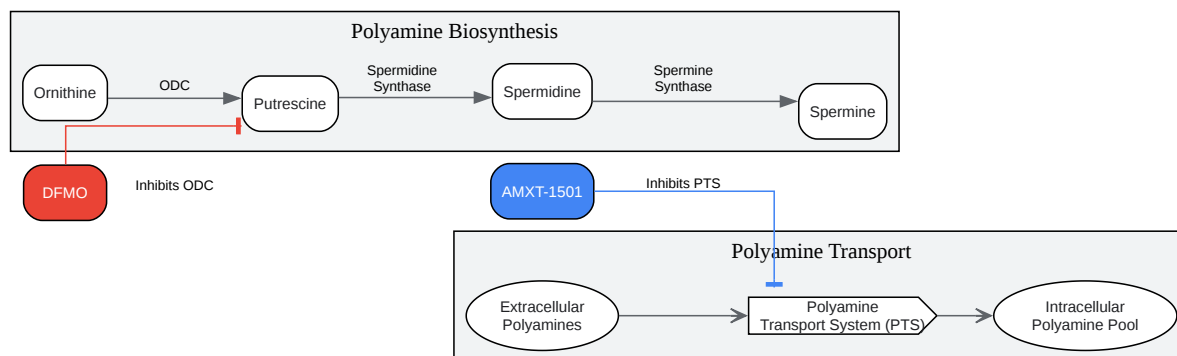
These application notes provide a comprehensive guide to developing and performing assays to measure the activity of AMXT-1501, a novel polyamine transport inhibitor. The protocols detailed below are essential for preclinical and clinical research aimed at evaluating the efficacy of AMXT-1501, particularly in combination with the polyamine synthesis inhibitor, difluoromethylornithine (DFMO).

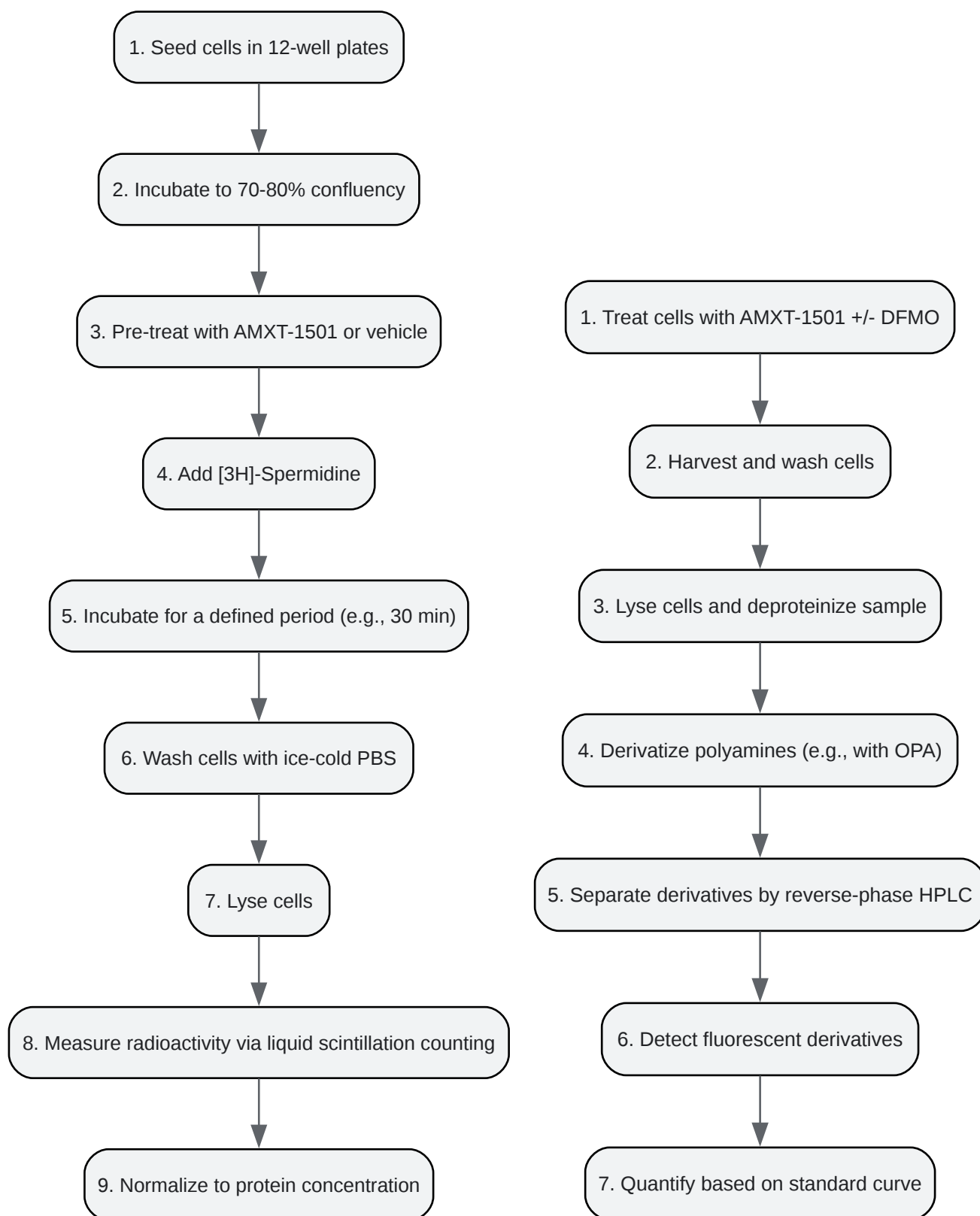
Introduction to AMXT-1501 and its Mechanism of Action

AMXT-1501 is a potent inhibitor of the polyamine transport system (PTS), a critical pathway for cancer cell proliferation and survival.[1][2] Polyamines, such as putrescine, spermidine, and spermine, are polycationic molecules essential for various cellular processes, including cell growth, differentiation, and macromolecular synthesis.[3] Cancer cells exhibit an elevated demand for polyamines and often upregulate both their biosynthesis and transport to meet these needs.[4]

The therapeutic strategy often involves a dual-blockade approach, combining AMXT-1501 with DFMO, an irreversible inhibitor of ornithine decarboxylase (ODC), the rate-limiting enzyme in polyamine biosynthesis.[1][3] While DFMO effectively reduces de novo polyamine synthesis, cancer cells can compensate by increasing polyamine uptake from the extracellular environment.[1] AMXT-1501 directly counteracts this resistance mechanism by blocking the PTS.[5][6] This synergistic combination leads to a more profound depletion of intracellular polyamine pools, resulting in enhanced cancer cell growth inhibition and apoptosis.[1][3]

Signaling Pathway of Polyamine Metabolism and Inhibition by AMXT-1501 and DFMO





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